

Application Notes and Protocols for the Analysis of N1-Methoxymethyl picrinine

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Compound of Interest

Compound Name: **N1-Methoxymethyl picrinine**

Cat. No.: **B12631715**

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Introduction

N1-Methoxymethyl picrinine is an indole alkaloid that has been isolated from the leaves of *Alstonia scholaris*, a plant with a history of use in traditional medicine.[1][2][3][4] As a member of the picrinine-type monoterpenoid indole alkaloids, this compound is of interest to researchers in natural product chemistry, pharmacology, and drug development.[1][2] This document provides an overview of the analytical standards and proposes detailed protocols for the analysis of **N1-Methoxymethyl picrinine** using modern analytical techniques.

Due to the limited availability of specific validated analytical methods for **N1-Methoxymethyl picrinine** in publicly accessible literature, the protocols described herein are exemplary methods based on established analytical practices for other indole alkaloids.[5][6][7][8] These methods are intended to serve as a starting point for the development and validation of specific analytical procedures.

Physicochemical Properties and Handling

A summary of the known physicochemical properties of **N1-Methoxymethyl picrinine** is presented in Table 1. This information is crucial for the preparation of standards and samples for analysis.

Table 1: Physicochemical Data of **N1-Methoxymethyl picrinine**

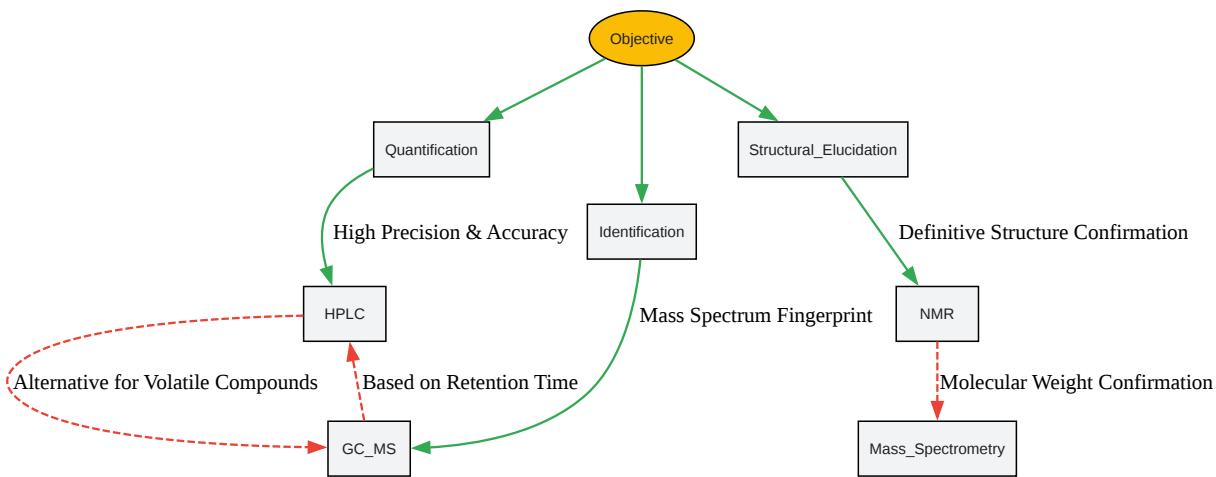
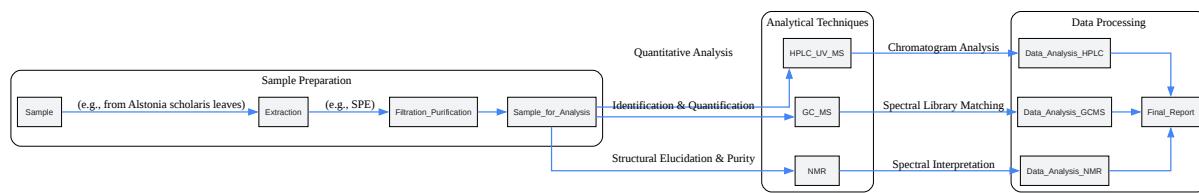
Property	Value	Source
CAS Number	1158845-78-3	[9] [10] [11]
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[3] [9] [10] [11]
Molecular Weight	382.5 g/mol	[3] [11]
Appearance	Powder	[9] [11]
Purity	>98% (typical for commercial standards)	[11]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[9] [10]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored at -20°C for several months.	[11] [12]

Analytical Methodologies

The analysis of indole alkaloids such as **N1-Methoxymethyl picrinine** typically involves chromatographic and spectroscopic techniques. High-Performance Liquid Chromatography (HPLC) is widely used for quantification, while Gas Chromatography-Mass Spectrometry (GC-MS) is suitable for identification and quantification of volatile or derivatized alkaloids.[\[6\]](#)[\[7\]](#)[\[8\]](#) Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for structural elucidation and purity assessment.[\[13\]](#)[\[14\]](#)[\[15\]](#)

General Analytical Workflow

The following diagram illustrates a general workflow for the analysis of **N1-Methoxymethyl picrinine** from a plant matrix or as a pure standard.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. natuprod.bocsci.com [natuprod.bocsci.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. academic.oup.com [academic.oup.com]
- 7. notulaebotanicae.ro [notulaebotanicae.ro]
- 8. researchgate.net [researchgate.net]
- 9. alkaloids.alfa-chemistry.com [alkaloids.alfa-chemistry.com]
- 10. N1-Methoxymethyl picrinine | CAS:1158845-78-3 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 11. biocrick.com [biocrick.com]
- 12. N1-Methoxymethyl picrinine - Immunomart [immunomart.com]
- 13. 1H and 13C-NMR Data of the Simplest Plumeran Indole Alkaloids Isolated from Aspidosperma Species | MDPI [mdpi.com]
- 14. Validated Quantitative 1H NMR Method for Simultaneous Quantification of Indole Alkaloids in Uncaria rhynchophylla - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pubs.acs.org [pubs.acs.org]
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